

handling, storage, and preparation of 4-(aminomethyl)-1(2H)-phthalazinone solutions

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Compound of Interest

Compound Name: 4-(Aminomethyl)-1(2H)-
phthalazinone

Cat. No.: B1270519

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Application Notes and Protocols: 4-(Aminomethyl)-1(2H)-phthalazinone

Abstract

This document provides a comprehensive guide for the safe and effective handling, storage, and preparation of solutions of **4-(aminomethyl)-1(2H)-phthalazinone** (CAS No. 22370-18-9). Phthalazinone derivatives are a significant class of heterocyclic compounds in drug discovery, known for a wide spectrum of pharmacological activities.^{[1][2]} Proper management of this compound in the laboratory is critical to ensure experimental reproducibility, maintain compound integrity, and protect researcher safety. These protocols are designed for researchers, scientists, and drug development professionals.

Introduction to 4-(Aminomethyl)-1(2H)-phthalazinone

4-(Aminomethyl)-1(2H)-phthalazinone is a member of the phthalazinone family, a privileged scaffold in medicinal chemistry.^[1] Molecules in this class have been investigated for numerous therapeutic applications, including their roles as anticancer agents and allosteric inhibitors of enzymes like DNA methyltransferase 3A.^{[1][3][4]} The presence of a primary aminomethyl group and a phthalazinone core suggests specific chemical reactivity and handling requirements.

Adherence to rigorous protocols is essential for mitigating risks and achieving reliable experimental outcomes.

Physicochemical and Safety Data

A thorough understanding of the compound's properties is the foundation of safe and effective use.

Key Properties

The following table summarizes the essential physicochemical data for **4-(aminomethyl)-1(2H)-phthalazinone**.

Property	Value	Source(s)
CAS Number	22370-18-9	[5] [6] [7]
Molecular Formula	C ₉ H ₉ N ₃ O	[5] [6] [7]
Molecular Weight	175.19 g/mol	[5] [6] [7]
Appearance	Typically a solid (powder/crystals)	Inferred from typical state of similar organic compounds
Purity	≥95% (Varies by supplier)	[5]
Topological Polar Surface Area (TPSA)	71.77 Å ²	[5]
logP	0.3818	[5]

Hazard Identification and Safety

While a specific, comprehensive Safety Data Sheet (SDS) for this exact compound is not universally available, data from structurally related phthalazinone and amine compounds allows for a robust safety assessment. The compound should be treated as hazardous.[\[8\]](#)[\[9\]](#)

- Hazard Class: Irritant.[\[7\]](#)
- Primary Routes of Exposure: Inhalation, skin contact, eye contact, ingestion.

- Health Hazards:
 - May cause respiratory irritation.[9]
 - Causes skin irritation.[9]
 - Causes serious eye irritation.[9]
 - May be harmful if swallowed.[8][9]

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Consult a physician.[9]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician.[9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[9]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[9]

Safe Handling and Personal Protective Equipment (PPE)

A proactive approach to safety is mandatory when handling amine-containing compounds.[10][11]

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area. A certified chemical fume hood is required for weighing, transferring, and preparing solutions.[8][12] Proper ventilation is crucial for dispersing volatile compounds and minimizing inhalation risks.[12]

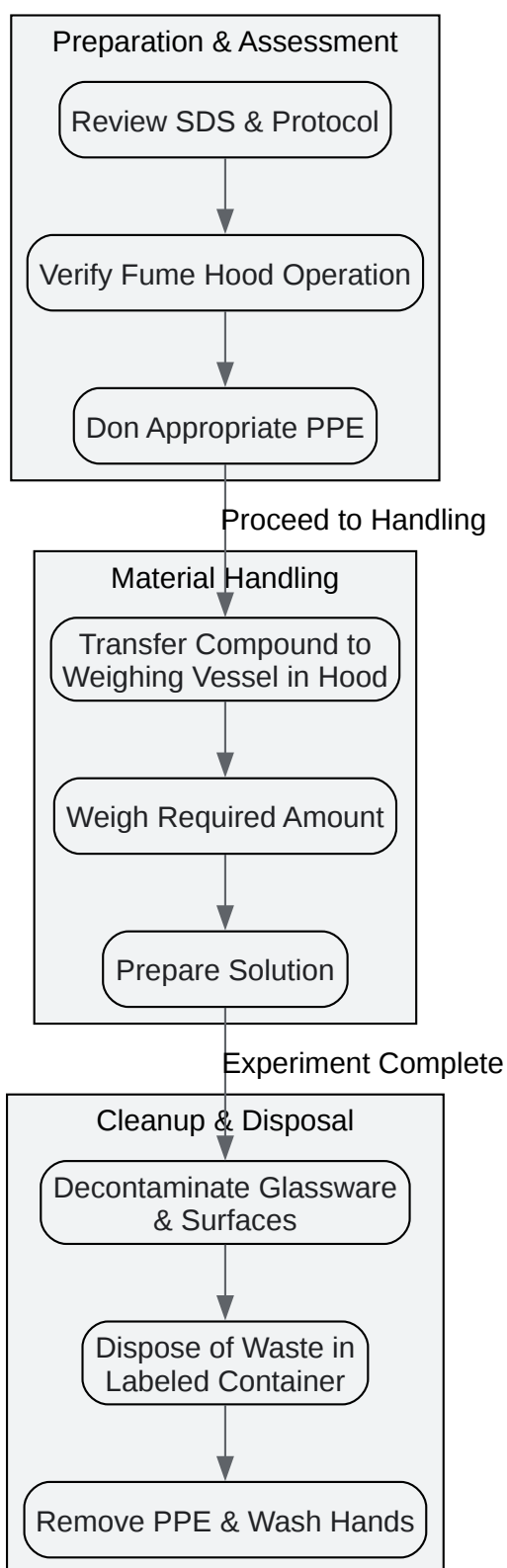
Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-(aminomethyl)-1(2H)-phthalazinone** in solid or solution form:

- Eye Protection: Chemical safety glasses or goggles approved under NIOSH (US) or EN 166 (EU) standards.[\[9\]](#)
- Hand Protection: Chemically resistant gloves (e.g., nitrile rubber). Inspect gloves for integrity before each use.
- Skin and Body Protection: A lab coat is required. Ensure exposed skin is covered.
- Respiratory Protection: For operations that may generate significant dust, use a NIOSH-approved respirator with an appropriate particulate filter.

Safe Handling Workflow

The following diagram outlines the standard workflow for safely handling the compound from receipt to disposal.



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Caption: Standard workflow for safe handling of **4-(aminomethyl)-1(2H)-phthalazinone**.

Storage and Stability

Proper storage is crucial for maintaining the chemical integrity and purity of the compound and its solutions.

Solid Compound Storage

- **Temperature:** Store in a cool, dry place.^{[11][12]} A recommended temperature is 2-8°C.^[7]
- **Atmosphere:** Store in a tightly sealed container to protect from moisture and air.^{[11][12]} Amines are often hygroscopic and can react with atmospheric CO₂.^[12]
- **Light:** Protect from light.^[7] Phthalazinone structures can be sensitive to photodegradation.
- **Incompatibilities:** Store away from strong oxidizing agents and strong acids.^{[8][11]}

Solution Storage

- **Solvent Choice:** The stability of the compound in solution is highly dependent on the solvent. Aqueous solutions may be less stable than those prepared in anhydrous organic solvents like DMSO or DMF.
- **Temperature:** For short-term storage (1-2 days), solutions may be kept at 2-8°C. For long-term storage, aliquot solutions into single-use volumes and store at -20°C or -80°C to minimize freeze-thaw cycles.
- **Container:** Use amber glass vials or polypropylene tubes to protect from light and prevent leaching.

Solution Preparation Protocols

The following protocols provide step-by-step instructions for preparing stock solutions. All steps must be performed inside a chemical fume hood.

Required Materials

- 4-(aminomethyl)-1(2H)-phthalazinone powder
- Anhydrous, research-grade Dimethyl Sulfoxide (DMSO)

- Anhydrous, research-grade N,N-Dimethylformamide (DMF)
- Sterile, nuclease-free water (for aqueous buffers, if required)
- Calibrated analytical balance
- Appropriate volumetric flasks and pipettes
- Vortex mixer and/or sonicator

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

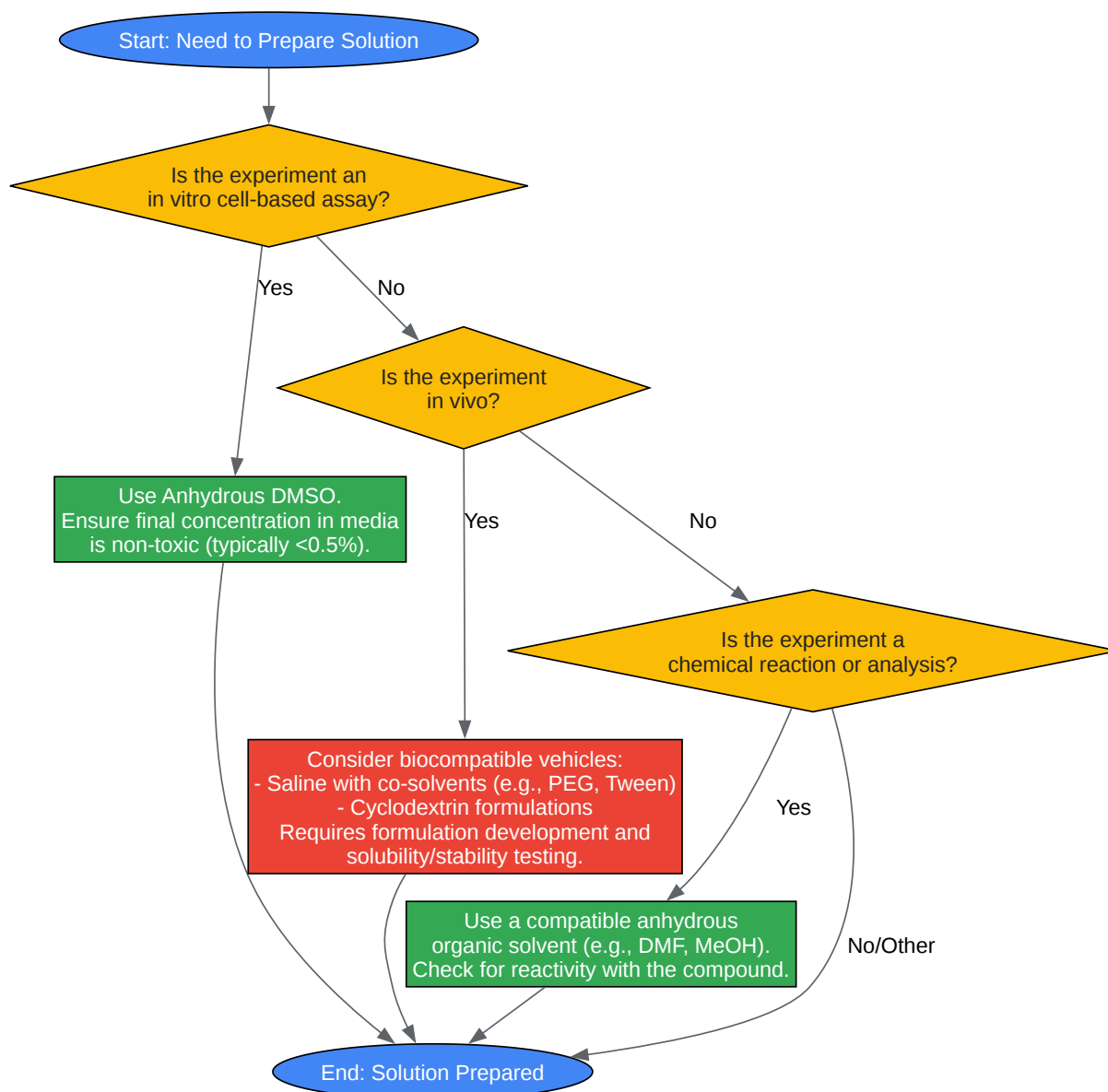
This is the most common protocol for preparing stock solutions for in vitro biological assays.

- Calculate Required Mass:
 - Determine the desired volume of the stock solution (e.g., 5 mL).
 - Use the following formula to calculate the mass of the compound needed: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.005 \text{ L} \times 175.19 \text{ g/mol} \times 1000 \text{ mg/g} = 8.76 \text{ mg}$
- Weighing:
 - Tare a clean, dry weighing vessel (e.g., a glass vial) on an analytical balance.
 - Carefully add approximately 8.76 mg of **4-(aminomethyl)-1(2H)-phthalazinone** to the vessel. Record the exact mass.
- Dissolution:
 - Add a small amount of anhydrous DMSO (e.g., 3 mL) to the vial containing the compound.
 - Gently swirl or vortex the vial to dissolve the solid. If dissolution is slow, brief sonication in a water bath may be used. Causality: Sonication provides energy to break down particle aggregates and accelerate the dissolution process.

- Once fully dissolved, add DMSO to reach the final calculated volume based on the exact mass weighed.
- Storage:
 - Clearly label the vial with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage, aliquot into smaller, single-use volumes and store at -20°C or below.

Solvent Selection Decision Tree

Choosing the correct solvent is critical for solubility and stability. While DMSO is a common starting point, other solvents may be necessary depending on the experimental application.



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Caption: Decision tree for selecting an appropriate solvent system.

Troubleshooting

- Problem: Compound fails to dissolve completely.
 - Solution: Gently warm the solution (e.g., to 30-40°C). Use a sonicator. If the compound still does not dissolve, the concentration may be too high for the chosen solvent, and a different solvent or lower concentration should be tried.
- Problem: Precipitate forms in stock solution after freezing.
 - Solution: Before use, bring the vial to room temperature and vortex thoroughly to ensure the compound is fully redissolved. If precipitation persists, the solution may be supersaturated; consider preparing a fresh, lower-concentration stock.
- Problem: Inconsistent experimental results.
 - Solution: This may be due to compound degradation. Prepare fresh solutions from solid stock. Verify the purity of the solid compound if it has been stored for an extended period. Avoid multiple freeze-thaw cycles.

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